

refining protocols for 2-Deoxy-D-glucose administration in animal models

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Compound of Interest

Compound Name: DG-Gluc
CAS No.: 68325-31-5
Cat. No.: B1228714

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Technical Support Center: 2-Deoxy-D-Glucose (2-DG) Administration

Ticket ID: 2DG-PROT-001

Status: Resolved (Expert Verified)

Assigned Specialist: Senior Application Scientist, In Vivo Pharmacology

Introduction: The "Starvation" Mimetic

Welcome to the 2-DG Technical Support Hub. You are likely here because you are attempting to inhibit glycolysis in an animal model (oncology, epilepsy, or virology) and are encountering variability in survival, behavior, or data consistency.

The Core Concept: 2-DG is a glucose analog.^{[1][2][3][4][5][6]} It enters the cell via glucose transporters (GLUTs) and is phosphorylated by Hexokinase to 2-DG-6-Phosphate. However, unlike glucose, it cannot be metabolized further by phosphoglucose isomerase. This creates a

"metabolic dead-end," effectively starving the cell of energy (ATP) despite the presence of extracellular glucose.

Critical Warning: In vivo, this induces a state of "Glucoprivation." The animal's brain perceives acute starvation, triggering massive counter-regulatory responses (hypothermia, hyperglycemia, sedation). If you treat 2-DG like a standard small molecule drug, you will lose animals to hypothermic shock, not toxicity.

Module 1: Formulation & Stability (The Chemistry Desk)

User Question: "My 2-DG solution turned slightly yellow after a week. Is it still good? Also, can I dissolve it in DMSO?"

Technical Response:

Do not use yellowed solutions. 2-DG is highly soluble in aqueous buffers; using DMSO is unnecessary and introduces confounding toxicity.

Formulation Protocol

Parameter	Specification	Notes
Solvent	Sterile Saline (0.9%) or PBS	PBS is preferred for pH stability (pH 7.2).
Solubility	~10–20 mg/mL (High)	Vortexing is usually sufficient; no heating required.
Stability	< 24 Hours (Recommended)	Aqueous solutions degrade. Prepare fresh daily.
Storage	-20°C (Powder)	Keep desiccated. Hygroscopic.
Sterilization	0.22 µm Syringe Filter	Do not autoclave the solution (potential caramelization/degradation).

Module 2: Dosing & Administration (The In Vivo Desk)

User Question: "What is the correct dose? I see papers ranging from 500 mg/kg to 4 g/kg."

Technical Response:

Dosage is highly dependent on your endpoint (Acute vs. Chronic).

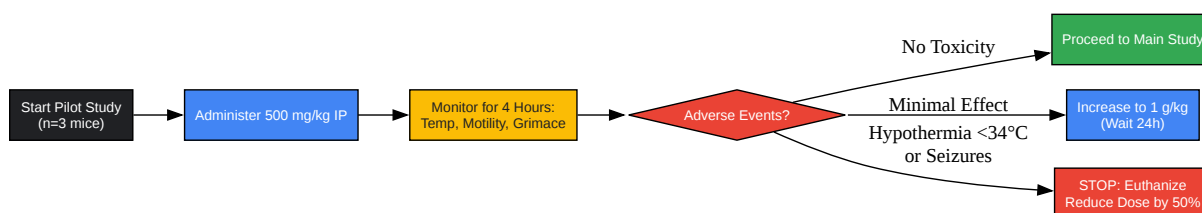
- Acute (Metabolic Shock): High dose, single injection.
- Chronic (Tumor Suppression): Lower dose, continuous or daily.[\[7\]](#)

Standardized Dosing Table (Mouse/Rat)

Application	Route	Typical Dose	Frequency	Critical Refinement
Acute Glycolytic Block	IP Injection	500 mg/kg – 2 g/kg	Single Bolus	Must use heating support (see Module 3).
Chronic Oncology	Oral Gavage	500 mg/kg – 1 g/kg	Daily / 3x Week	Monitor body weight daily. Stop if loss >15%.
Chronic Dietary	Drinking Water	0.2% – 0.4% w/v	Ad Libitum	Water intake may drop due to taste; monitor hydration.
Radio-sensitization	IP Injection	500 mg/kg	1hr Pre-Radiation	Times the metabolic crash with radiation DNA damage.

Visual Workflow: Dose Escalation & Safety

The following diagram outlines the decision logic for establishing a safe dose in a new mouse strain.



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Figure 1: Safety decision tree for initial 2-DG dose finding. Never jump immediately to high doses (2g/kg+) without a pilot tolerance test.

Module 3: Toxicity & Monitoring (The "Vet" Desk)

User Question: "My mice become lethargic and cold 30 minutes after injection. Is this a toxic reaction?"

Technical Response:

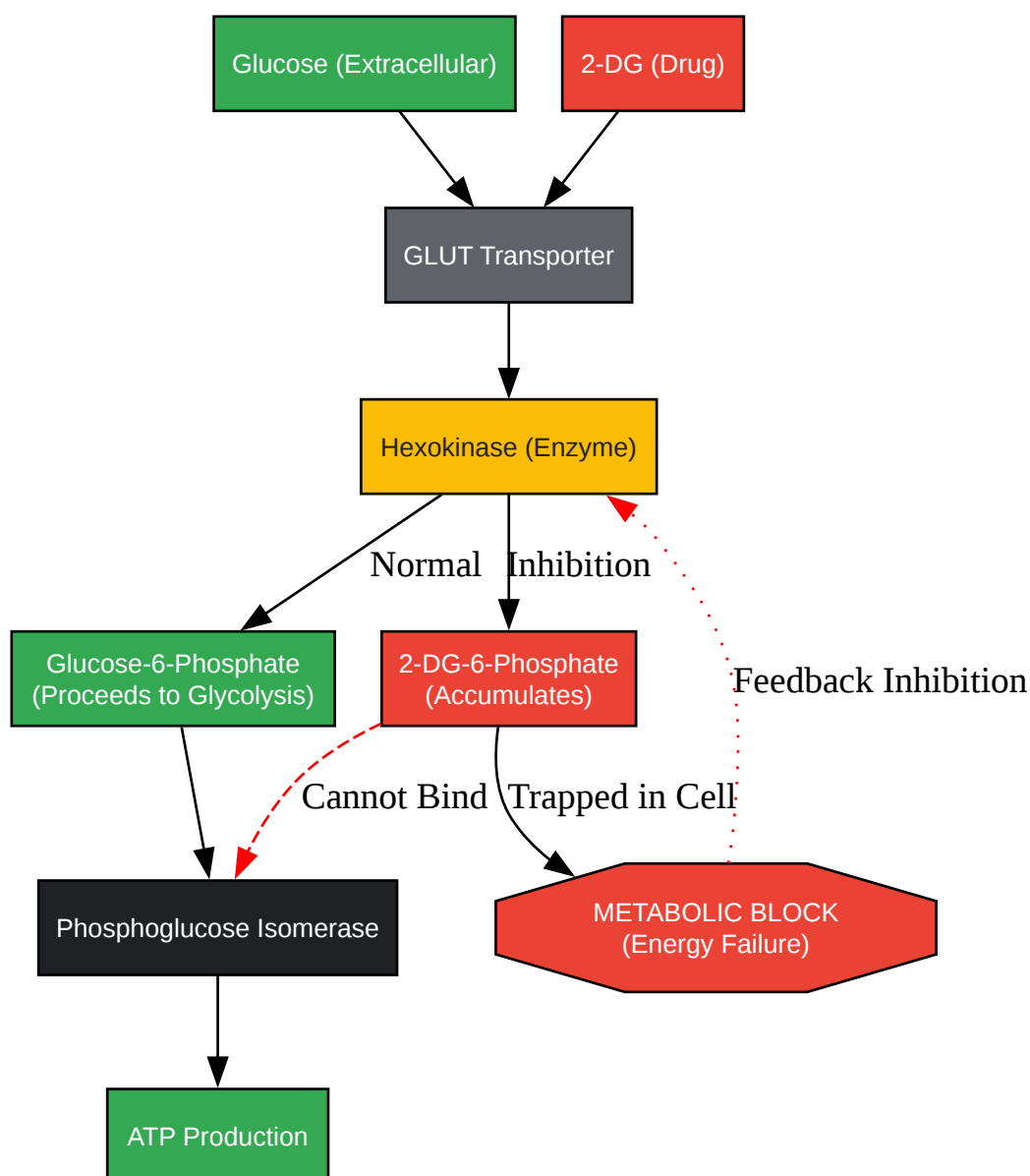
This is expected pharmacology, not off-target toxicity, but it can be lethal if unmanaged. 2-DG blocks glucose usage in the brain. The hypothalamus senses "starvation" and lowers the metabolic rate to conserve energy, causing rapid hypothermia.

The "Glucoprivation" Rescue Protocol

- Thermal Support (MANDATORY):
 - Place cages on heating pads set to 37°C immediately after dosing.
 - Reasoning: 2-DG treated mice cannot maintain thermoregulation. Without external heat, they enter a torpor-like state and may die of cardiac arrest secondary to hypothermia.
- Dietary Intervention (The Ketogenic Refinement):

- Insight: Research (e.g., Voss et al.) suggests that a Ketogenic Diet (High Fat, Low Carb) can protect against 2-DG lethality.
- Mechanism: The brain shifts to using Ketone Bodies (which bypass the glycolytic block) for fuel, while the tumor (which relies on glycolysis) remains starved.
- Action: If toxicity is high, consider pre-conditioning animals on a Ketogenic diet for 1 week prior to 2-DG administration.

Visual Mechanism: Why 2-DG Causes Energy Failure



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Figure 2: The "Metabolic Trap." 2-DG is phosphorylated but cannot be isomerized. It accumulates, inhibiting Hexokinase via feedback loops and starving the cell of ATP.

Module 4: Troubleshooting & FAQs (The Data Desk)

Q: I measured blood glucose after 2-DG administration, and it was extremely high (>300 mg/dL). Did the drug fail? A: No, the drug is working perfectly.

- The Paradox: You blocked glycolysis. The cells are "starving." The body screams for sugar. The liver dumps glycogen stores (glycogenolysis) into the blood to rescue the "starving" brain.
- The Result: Blood glucose spikes, but cellular glucose utilization is blocked. High blood glucose is a biomarker of effective 2-DG dosing.
- Note: Standard glucometers can react with 2-DG, but the hyperglycemia is largely physiological.

Q: My tumor volume isn't shrinking despite high doses. A: Check the diet.

- If animals are on standard chow (high carb), the massive insulin spike caused by the hyperglycemia (see above) might be driving tumor growth via the PI3K/Akt pathway, counteracting the 2-DG.
- Solution: Combine 2-DG with a Ketogenic Diet or intermittent fasting to lower systemic insulin levels.

Q: Can I combine 2-DG with Chemotherapy? A: Yes, but timing is critical.

- 2-DG arrests cells in the G1 phase (energy conservation).[5]
- Many chemos (e.g., Paclitaxel) require cells to be dividing (M phase) to kill them.
- Protocol: Administer 2-DG after the chemo has had time to work, or use it to sensitize hypoxic cells that are resistant to chemo.

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